Application Notes and Protocols for 3-Cyclohexanecarbonylpyridine Derivatives in Medicinal Chemistry

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Compound of Interest	
Compound Name:	*3-cyclohexanecarbonylpyridine*
CAS No.:	*60148-00-7*
Cat. No.:	*B1355207*

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Foreword: The Emerging Therapeutic Potential of the 3-Cyclohexanecarbonylpyridine Scaffold

The pyridine nucleus is a cornerstone in medicinal chemistry, gracing the structures of numerous approved drugs and clinical candidates.[1] Its ability to engage in hydrogen bonding and π-π stacking interactions, coupled with its favorable physicochemical properties, makes it a privileged scaffold in drug design. Within this vast chemical space, the **3-cyclohexanecarbonylpyridine** moiety represents a particularly intriguing, yet underexplored, structural motif. The juxtaposition of the polar, aromatic pyridine ring with the bulky, lipophilic cyclohexyl group offers a unique three-dimensional architecture ripe for therapeutic exploitation. This guide provides a comprehensive overview of the synthesis, biological evaluation, and structure-activity relationship (SAR) considerations for **3-cyclohexanecarbonylpyridine** derivatives, intended for researchers, scientists, and drug development professionals.

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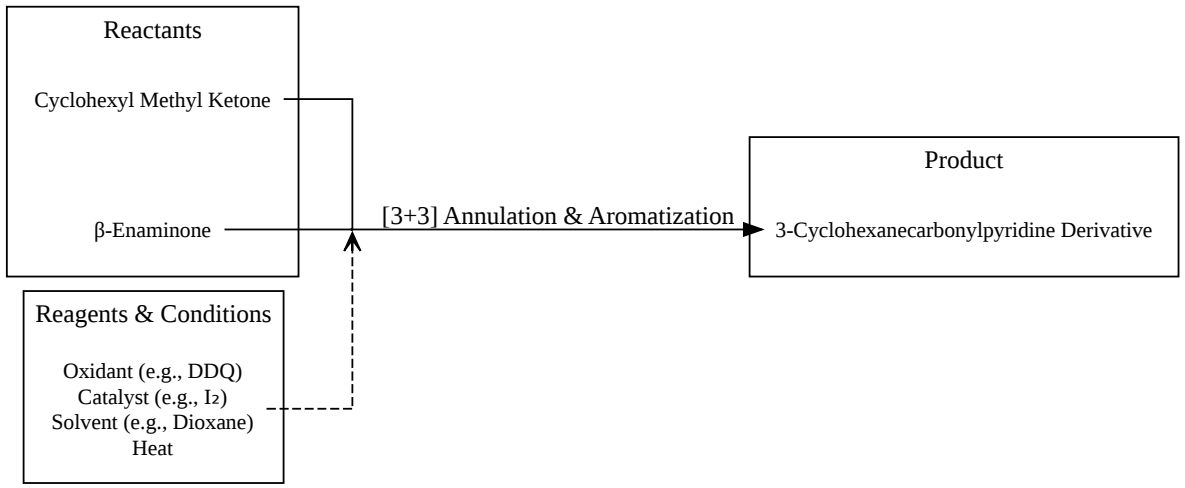
Section 1: Synthesis of 3-Cyclohexanecarbonylpyridine Derivatives

A robust and adaptable synthetic strategy is paramount for exploring the therapeutic potential of any chemical scaffold. For the synthesis of **3-cyclohexanecarbonylpyridine** derivatives, a highly efficient one-pot, three-component reaction is proposed, adapted from methodologies targeting 3-acylpyridines.[2] This approach offers operational simplicity and allows for the facile generation of a diverse library of analogues for SAR studies.

Proposed Synthetic Protocol: Oxidative One-Pot Annulation

This protocol describes the synthesis of a parent **3-cyclohexanecarbonylpyridine**, which can be further functionalized.

Reaction Scheme:



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Caption: Oxidative [3+3] annulation for **3-cyclohexanecarbonylpyridine** synthesis.

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Materials:

- Cyclohexyl methyl ketone
- Appropriately substituted β-enaminone (e.g., 1-(dimethylamino)-4,4-dimethylpent-1-en-3-one)
- Oxidant (e.g., 2,3-dichloro-5,6-dicyano-1,4-benzoquinone - DDQ)
- Catalyst (e.g., Iodine - I_2)
- Solvent (e.g., 1,4-Dioxane)
- Standard laboratory glassware and purification apparatus (e.g., column chromatography system)

Step-by-Step Methodology:

- Reaction Setup: In a flame-dried round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve cyclohexyl methyl ketone (1.0 eq.) and the β-enaminone (1.2 eq.) in anhydrous 1,4-dioxane.
- Reagent Addition: To the stirred solution, add the oxidant (e.g., DDQ, 1.5 eq.) and a catalytic amount of iodine (0.1 eq.).
- Reaction Progression: Heat the reaction mixture to reflux (typically 100-110 °C) and monitor the progress by thin-layer chromatography (TLC). The reaction is generally complete within 12-24 hours.
- Work-up: Upon completion, cool the reaction mixture to room temperature and quench with a saturated aqueous solution of sodium thiosulfate to remove excess iodine. Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the desired

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3-cyclohexanecarbonylpyridine derivative.

Rationale and Expertise-Driven Insights:

- Choice of Reactants: The selection of the β-enaminone allows for the introduction of various substituents onto the resulting pyridine ring, enabling rapid exploration of the SAR.
- Oxidant and Catalyst: DDQ is a powerful oxidant that facilitates the final aromatization step. Iodine acts as a catalyst to promote the initial Michael addition and subsequent cyclization.
- Solvent: 1,4-Dioxane is a suitable high-boiling solvent that effectively solubilizes the reactants and reagents.

Section 2: Biological Evaluation Protocols

The following protocols are designed to assess the therapeutic potential of novel **3-cyclohexanecarbonylpyridine** derivatives in key disease areas such as oncology and inflammation.

Protocol 1: In Vitro Cytotoxicity Assessment (MTT Assay)

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which serves as a proxy for cell viability and proliferation.[3][4][5]

Principle: In viable cells, mitochondrial dehydrogenases reduce the yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.

Workflow:



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Caption: Workflow for the MTT cytotoxicity assay.

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Materials:

- Human cancer cell lines (e.g., MCF-7 for breast cancer, PC-3 for prostate cancer)
- Complete cell culture medium (e.g., DMEM or RPMI-1640) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin
- MTT solution (5 mg/mL in PBS, sterile filtered)
- Solubilization solution (e.g., Dimethyl sulfoxide - DMSO)
- 96-well cell culture plates
- Multichannel pipette
- Microplate reader

Step-by-Step Methodology:

- Cell Seeding: Seed the desired cancer cell line into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium. Incubate overnight at 37°C in a humidified 5% CO_2 atmosphere to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the **3-cyclohexanecarbonylpyridine** derivatives in serum-free medium. Remove the culture medium from the wells and add 100 µL of the compound dilutions. Include a vehicle control (e.g., 0.1% DMSO in serum-free medium) and a positive control (e.g., a known cytotoxic drug).
- Incubation: Incubate the plates for 48 to 72 hours at 37°C and 5% CO_2.
- MTT Addition: After the incubation period, add 10 µL of the 5 mg/mL MTT solution to each well.
- Formazan Formation: Incubate the plates for an additional 4 hours at 37°C.[3]
- Solubilization: Carefully remove the medium containing MTT and add 100 µL of DMSO to each well to dissolve the formazan crystals.[5]

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- Absorbance Measurement: Shake the plates for 15 minutes on an orbital shaker to ensure complete dissolution of the formazan. Measure the absorbance at 570 nm using a microplate reader.

- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Determine the IC_{50} value (the concentration of the compound that inhibits cell growth by 50%) by plotting a dose-response curve.

Protocol 2: In Vitro PIM-1 Kinase Inhibition Assay (ADP-Glo™ Assay)

PIM-1 kinase is a proto-oncogene that is overexpressed in various cancers, making it an attractive therapeutic target.[1] The ADP-Glo™ Kinase Assay is a luminescent assay that measures the amount of ADP produced during a kinase reaction, which is inversely proportional to the kinase activity.[6][7]

Principle: The assay is performed in two steps. First, after the kinase reaction, an ADP-Glo™ Reagent is added to terminate the kinase reaction and deplete the remaining ATP. Second, a Kinase Detection Reagent is added to convert ADP to ATP and then measure the newly synthesized ATP in a luciferase reaction.

Workflow:



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Caption: Workflow for the PIM-1 kinase inhibition assay (ADP-Glo™).

Materials:

- Recombinant human PIM-1 kinase

- PIM-1 substrate (e.g., a specific peptide substrate)

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- ATP
- ADP-Glo™ Kinase Assay kit (Promega)
- 384-well low-volume plates
- Luminometer

Step-by-Step Methodology:

- Reagent Preparation: Prepare solutions of PIM-1 enzyme, substrate, ATP, and the **3-cyclohexanecarbonylpyridine** derivatives at the desired concentrations in kinase buffer.
- Reaction Setup: In a 384-well plate, add 1 µL of the test compound or vehicle (5% DMSO).[6]
- Initiate Kinase Reaction: Add 2 µL of PIM-1 enzyme and 2 µL of the substrate/ATP mixture to each well.[6]
- Incubation: Incubate the plate at room temperature for 60 minutes.[6]
- Terminate Reaction and Deplete ATP: Add 5 µL of ADP-Glo™ Reagent to each well. Incubate at room temperature for 40 minutes.[6]
- ADP to ATP Conversion and Luminescence Generation: Add 10 µL of Kinase Detection Reagent to each well. Incubate at room temperature for 30 minutes.[6]
- Luminescence Measurement: Measure the luminescence of each well using a luminometer.
- Data Analysis: Calculate the percentage of PIM-1 kinase inhibition for each compound concentration relative to the vehicle control. Determine the IC_{50} value by plotting the percent inhibition against the logarithm of the compound concentration.

Protocol 3: Cannabinoid Receptor Binding Assay (Radioligand Competition Assay)

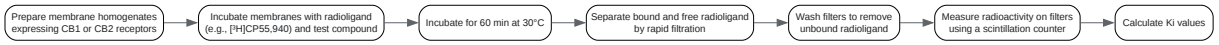
Cannabinoid receptors (CB1 and CB2) are G protein-coupled receptors (GPCRs) involved in various physiological processes, and their modulation holds therapeutic promise.[8] A

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radioligand binding assay is the gold standard for determining the affinity of a compound for a receptor.[9]

Principle: This assay measures the ability of a test compound to compete with a radiolabeled ligand for binding to the receptor. The amount of bound radioactivity is inversely proportional to the affinity of the test compound for the receptor.

Workflow:



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Caption: Workflow for the cannabinoid receptor radioligand binding assay.

Materials:

- Cell membranes expressing human CB1 or CB2 receptors
- Radioligand (e.g., [^{3}H]CP55,940)
- Non-specific binding control (e.g., a high concentration of an unlabeled CB receptor agonist)
- Binding buffer (e.g., 50 mM Tris-HCl, 5 mM $MgCl_2$, 1 mM EDTA, 0.5% BSA, pH 7.4)[10]
- Wash buffer (same as binding buffer)[10]
- 96-well filter plates (e.g., GF/B)
- Vacuum filtration manifold
- Scintillation counter and scintillation fluid

Step-by-Step Methodology:

- Reaction Setup: In a 96-well plate, add the cell membranes (e.g., 20 µg of protein), the radioligand (e.g., 1.25 nM [^{3}H]CP55,940), and varying concentrations of the **3-**

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cyclohexanecarbonylpyridine derivative in binding buffer.[10]

- Define Non-specific Binding: In a separate set of wells, add the membranes, radioligand, and a high concentration of an unlabeled ligand to determine non-specific binding.
- Incubation: Incubate the plate at 30°C for 60 minutes.[10]
- Filtration: Terminate the binding reaction by rapid filtration through the 96-well filter plate using a vacuum manifold.
- Washing: Wash the filters four times with ice-cold wash buffer to remove unbound radioligand.[10]
- Radioactivity Measurement: Dry the filters and measure the trapped radioactivity using a scintillation counter.
- Data Analysis: Calculate the specific binding by subtracting the non-specific binding from the total binding. Determine the IC_{50} value of the test compound and then calculate the inhibitory constant (Ki) using the Cheng-Prusoff equation.

Section 3: Structure-Activity Relationship (SAR) Insights

The systematic modification of the **3-cyclohexanecarbonylpyridine** scaffold is crucial for optimizing its biological activity. The following are key areas for SAR exploration:

Table 1: Key Structural Modifications and Their Potential Impact on Activity

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Position of Modification	Type of Modification	Rationale and Expected Outcome
Cyclohexyl Ring	Introduction of substituents (e.g., hydroxyl, amino, fluoro)	To probe for additional binding interactions and modulate lipophilicity.[11]
Alteration of ring size (e.g., cyclopentyl, cycloheptyl)	To investigate the impact of steric bulk on receptor/enzyme binding.	
Carbonyl Linker	Reduction to a methylene group	To assess the importance of the carbonyl as a hydrogen bond acceptor.
Conversion to an oxime or hydrazone	To introduce new hydrogen bond donors/acceptors and alter the geometry.	
Pyridine Ring	Introduction of substituents (e.g., methyl, methoxy, halo)	To modulate electronic properties and explore additional binding pockets.[12]
Quaternization of the pyridine nitrogen	To introduce a positive charge and potentially enhance water solubility.	

SAR for Kinase Inhibition:

For kinase inhibitors, the pyridine ring often acts as a hinge-binding motif.[13] Substituents on the pyridine ring can influence the strength of this interaction and exploit adjacent pockets. The bulky cyclohexyl group may occupy a hydrophobic region of the ATP-binding site.

SAR for GPCR Modulation:

In the context of GPCRs like cannabinoid receptors, the lipophilic cyclohexyl group may interact with hydrophobic transmembrane domains, while the pyridine ring could engage with polar residues in the binding pocket.[8]

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Section 4: Conclusion and Future Directions

The **3-cyclohexanecarbonylpyridine** scaffold presents a promising starting point for the development of novel therapeutics. The synthetic and biological evaluation protocols outlined in this guide provide a robust framework for the systematic exploration of this chemical space. Future efforts should focus on generating a diverse library of analogues and screening them against a panel of relevant biological targets to uncover the full therapeutic potential of this exciting class of compounds.

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